Technical Guide: 2-(Difluoromethyl)morpholine Hydrochloride

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Compound of Interest	
Compound Name:	*2-(Difluoromethyl)morpholine hydrochloride*
CAS No.:	*2095408-94-7*
Cat. No.:	*B2916603*

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CAS Registry Number: 2095408-94-7 (racemate) | Formula: $C_5H_{10}ClF_2NO$[1]

Executive Summary

2-(Difluoromethyl)morpholine hydrochloride is a pharmacophore building block designed to modulate the physicochemical properties of drug candidates. By incorporating a difluoromethyl ($–CF_2H$) group at the C2 position of the morpholine ring, this scaffold serves as a lipophilic hydrogen bond donor and a metabolic blocker. It offers a strategic advantage over the trifluoromethyl ($–CF_3$) analogue by retaining a hydrogen bond donor site (the acidic proton on $–CF_2H$) while significantly lowering the basicity of the morpholine nitrogen compared to the parent heterocycle.

Structural Characterization & Conformational Analysis

Chemical Structure

The compound consists of a saturated six-membered morpholine ring substituted at the C2 position with a difluoromethyl group. It is isolated as the hydrochloride salt to ensure stability and solubility.

- Stereochemistry: The C2 carbon is a chiral center. The compound exists as two enantiomers: (S)-2-(difluoromethyl)morpholine and (R)-2-(difluoromethyl)morpholine. In drug development, the enantiopure forms are often preferred to probe specific ligand-protein interactions.
- Tautomerism: The hydrochloride salt locks the nitrogen in the protonated ammonium form (

  ), preventing inversion at the nitrogen center in the solid state.

Conformational Preference (The Fluorine Gauche Effect)

Unlike simple cyclohexanes where bulky groups strictly prefer the equatorial position to avoid 1,3-diaxial strain, 2-substituted fluoro-morpholines exhibit complex conformational behaviors due to stereoelectronic effects.

- Chair Conformation: The morpholine ring predominantly adopts a chair conformation.[2]
- Equatorial Preference: The bulky $–CF_2H$ group generally prefers the equatorial position to minimize steric repulsion.
- Dipolar Interactions: The strong dipoles of the C–F bonds interact with the ring oxygen and nitrogen lone pairs. The specific orientation of the $–CF_2H$ group is governed by a balance between steric bulk and the gauche effect (preference for C–F bonds to be gauche to electron-rich bonds like C–O or C–N).[3]

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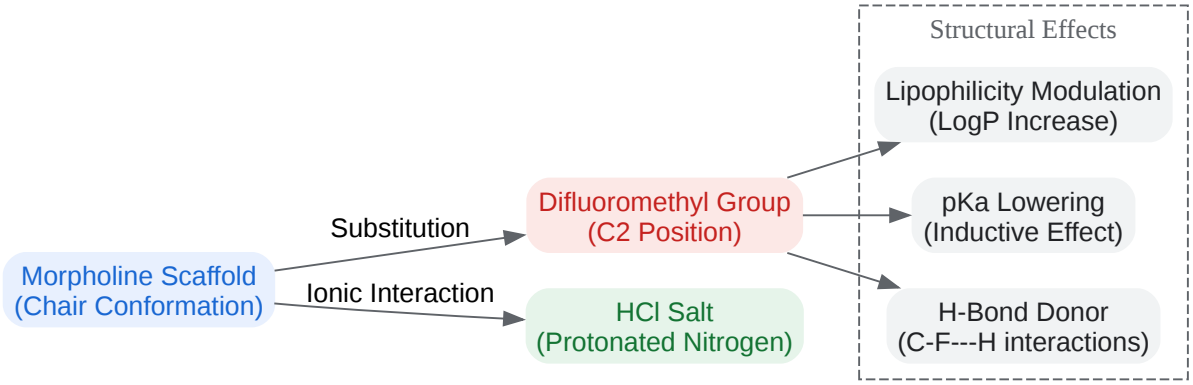

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Figure 1: Structural components and their physicochemical impact on the morpholine scaffold.

Physicochemical Properties

The introduction of the electron-withdrawing difluoromethyl group significantly alters the properties of the morpholine ring.

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Property	Value / Description	Impact on Drug Design
Molecular Weight	173.59 g/mol (HCl salt)137.13 g/mol (Free base)	Low MW allows for efficient fragment-based drug design (FBDD).
LogP (Calc)	~0.66	Increased lipophilicity compared to morpholine (LogP -0.86), improving membrane permeability.
pKa (Est)	6.5 – 7.0	The electron-withdrawing $-CF_2H$ group lowers the pKa from ~8.36 (morpholine), reducing lysosomal trapping and improving oral bioavailability.
H-Bond Donors	2 (NH_2^+, CF_2H)	The acidic proton on CF_2H can act as a weak hydrogen bond donor in protein active sites.
H-Bond Acceptors	2 (O, F)	Fluorine atoms can accept weak H-bonds, though less effectively than oxygen or nitrogen.
Solubility	High in water (as HCl salt)	Ideal for formulation; free base extraction requires organic solvents (DCM, EtOAc).

Synthesis & Manufacturing Protocol

The synthesis of 2-(difluoromethyl)morpholine typically follows a ring-closure strategy. A robust route involves the opening of 2-(difluoromethyl)oxirane (epoxide) with a nitrogen nucleophile, followed by cyclization.

Retrosynthetic Analysis

Target: 2-(Difluoromethyl)morpholine

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- Precursor A: 2-(Difluoromethyl)oxirane (Chiral or Racemic)
- Precursor B: 2-Aminoethanol (or protected derivative)

Step-by-Step Synthesis Protocol

Note: This protocol describes a generalized high-yield pathway adapted from methods for trifluoromethyl analogues [1].

Step 1: Epoxide Ring Opening

- Reagents: 2-(Difluoromethyl)oxirane (1.0 eq), N-Benzyl-2-aminoethanol (1.1 eq).
- Conditions: Heat in ethanol or acetonitrile at 60-80°C for 12 hours.
- Mechanism: Regioselective nucleophilic attack of the amine at the less hindered carbon of the epoxide.
- Result: Formation of the acyclic diol intermediate.

Step 2: Cyclization (Morpholine Ring Formation)

- Activation: The secondary alcohol is activated (e.g., mesylation or tosylation) or cyclized under Mitsunobu conditions.
- Reagents: Triphenylphosphine (

  ), Diisopropyl azodicarboxylate (DIAD), Solvent (THF).
- Reaction: Intramolecular

  displacement of the activated alcohol by the hydroxyl group (or vice versa depending on protection strategy).
- Result:N-Benzyl-2-(difluoromethyl)morpholine.

Step 3: Deprotection & Salt Formation

- Hydrogenation: Dissolve intermediate in MeOH. Add Pd/C (10% w/w) catalyst. Stir under

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atmosphere (1 atm) to remove the benzyl group.

- Salt Formation: Filter off catalyst. Add 4M HCl in dioxane dropwise to the filtrate at 0°C.
- Isolation: Concentrate in vacuo or precipitate with diethyl ether to yield **2-(difluoromethyl)morpholine hydrochloride** as a white crystalline solid.

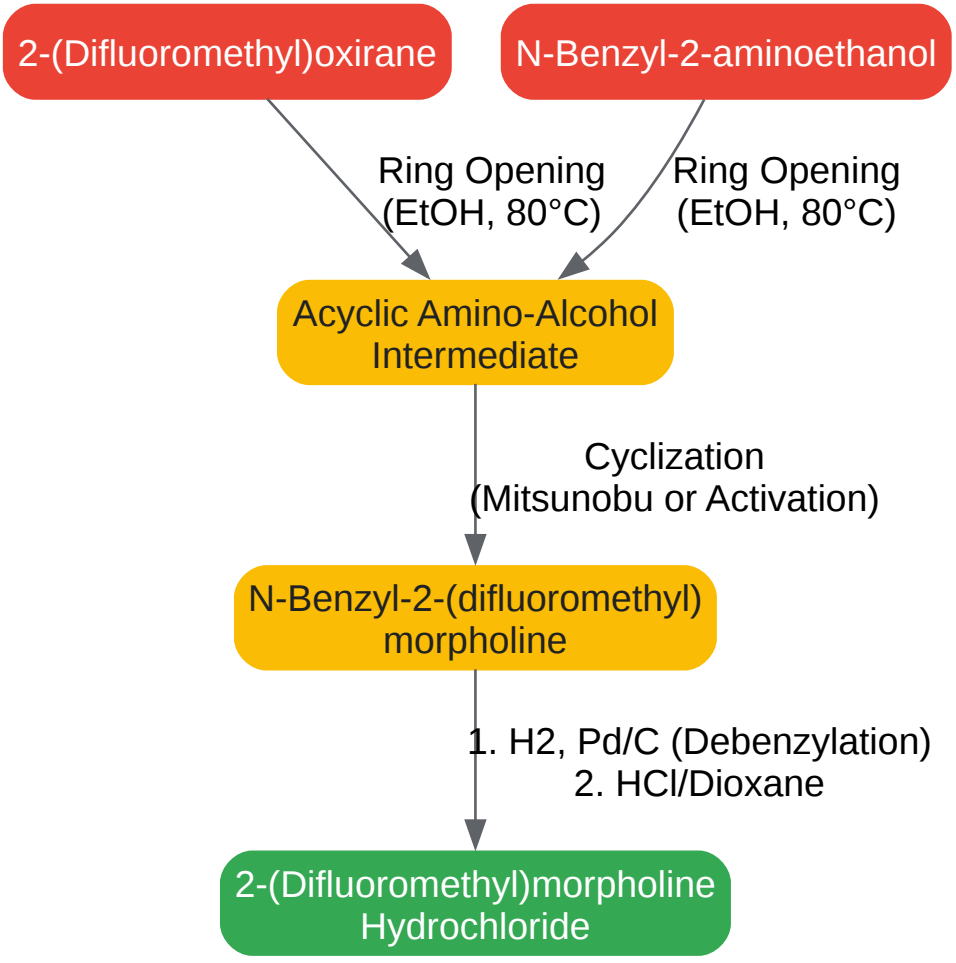

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Figure 2: Synthetic pathway for the production of **2-(difluoromethyl)morpholine hydrochloride**.

Medicinal Chemistry Applications

Bioisosterism & Metabolic Stability

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The –CF_2H group is a bioisostere for hydroxyl (–OH) and thiol (–SH) groups. It acts as a hydrogen bond donor but lacks the rapid metabolic conjugation (glucuronidation) liability of alcohols.

- Metabolic Blocking: Substitution at the C2 position blocks metabolic oxidation (P450-mediated) at this site, extending the half-life (

) of the drug.

- Basicity Modulation: By lowering the pKa of the morpholine nitrogen, the compound becomes less protonated at physiological pH (7.4) compared to non-fluorinated morpholine. This increases the fraction of neutral species, enhancing passive diffusion across the Blood-Brain Barrier (BBB) [2].

Case Study Utility: Kinase Inhibitors

Morpholine rings are ubiquitous in kinase inhibitors (e.g., PI3K inhibitors). Replacing a standard morpholine with 2-(difluoromethyl)morpholine can:

- Improve Selectivity: The chiral –CF_2H group can exploit specific hydrophobic pockets in the ATP-binding site.

- Reduce hERG Liability: Lower basicity often correlates with reduced binding to the hERG potassium channel, a critical cardiac safety parameter.

Handling & Stability

- Storage: Hygroscopic solid. Store under inert atmosphere (Argon/Nitrogen) at 2-8°C.

- Stability: Stable under acidic conditions. Avoid strong bases which may liberate the free amine, making it volatile and susceptible to oxidation over time.

- Safety: Irritant to eyes, respiratory system, and skin. Standard PPE (gloves, goggles, fume hood) is mandatory.

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